Technical Support Center: Optimizing Mecetronium Ethylsulfate for Antimicrobial Research

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Compound of Interest

Compound Name:	*Mecetronium*
CAS No.:	*10328-33-3*
Cat. No.:	*B1212740*

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Welcome to the technical support center for **Mecetronium** Ethylsulfate (MES). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on effectively utilizing MES for its antimicrobial properties. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to support your experimental design and interpretation.

Frequently Asked Questions (FAQs)

Q1: What is **Mecetronium** Ethylsulfate and what is its primary mechanism of antimicrobial action?

A1: **Mecetronium** Ethylsulfate (CAS 3006-10-8) is a quaternary ammonium compound (QAC) that functions as a cationic surfactant.[1] Its primary antimicrobial mechanism is the disruption of microbial cell membranes. The positively charged nitrogen atom in MES interacts with the negatively charged phospholipids in the cell membranes of bacteria and fungi, leading to a loss of membrane integrity, leakage of cellular contents, and ultimately cell death.[1]

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Q2: What is the optimal pH for preparing and using MES solutions?

A2: The stability of MES in aqueous solutions is pH-dependent. It exhibits optimal stability in neutral to slightly alkaline conditions, typically within a pH range of 6 to 10. In highly acidic conditions (pH < 4), MES may undergo gradual degradation, which can reduce its antimicrobial efficacy.

Q3: Is **Mecetronium** Ethylsulfate effective against a broad spectrum of microbes?

A3: Yes, MES has demonstrated broad-spectrum antimicrobial activity against various bacteria, fungi, and viruses, making it a versatile antiseptic and disinfectant.[1]

Q4: Can microorganisms develop resistance to **Mecetronium** Ethylsulfate?

A4: Yes, as with other antimicrobial agents, prolonged exposure to sublethal concentrations of MES can lead to the development of microbial resistance. A primary mechanism of acquired resistance to QACs is the upregulation of multidrug efflux pumps, which actively transport the compound out of the cell.[2][3][4] One study showed that repeated exposure of Staphylococcus aureus to a propanol-based MES formulation led to a 128-fold increase in its Minimum Inhibitory Concentration (MIC).[5]

Q5: What is a typical Minimum Inhibitory Concentration (MIC) for MES?

A5: The MIC of MES can vary depending on the specific microbial species and the formulation of the compound. For example, the MIC of a propanol-based **Mecetronium** ethylsulfate formulation against Staphylococcus aureus ATCC 25923 has been reported to be 664 µg/mL.[5]

Data Presentation: Antimicrobial Activity of Quaternary Ammonium Compounds

While extensive MIC and Minimum Bactericidal Concentration (MBC) data specifically for **Mecetronium** Ethylsulfate are limited in publicly available literature, the following table provides representative data for MES and other common QACs to indicate the expected range of antimicrobial activity.

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Compound	Microorganism	MIC (µg/mL)	MBC (µg/mL)	Reference
Propanol-based Mecetronium ethylsulfate	Staphylococcus aureus ATCC 25923	664	Not Reported	[5]
Benzalkonium chloride	Escherichia coli	16-64	16-64	[6]
Benzalkonium chloride	Pseudomonas aeruginosa	Not Reported	512	[7]
Benzalkonium chloride	Staphylococcus aureus	Not Reported	Not Reported	
Cetrimide	Candida albicans	Not Reported	Not Reported	

Experimental Protocols

Determining Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol outlines the steps to determine the MIC of **Mecetronium** Ethylsulfate against a target microorganism.

Materials:

- **Mecetronium** Ethylsulfate (MES) powder
- Sterile Mueller-Hinton Broth (MHB) or other appropriate growth medium
- 96-well microtiter plates
- Target microorganism culture
- Sterile pipette and tips
- Incubator
- Spectrophotometer (optional, for OD600 readings)

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Procedure:

- Preparation of MES Stock Solution:
  - Accurately weigh MES powder and dissolve it in sterile distilled water or an appropriate solvent to create a high-concentration stock solution (e.g., 10 mg/mL). Ensure complete dissolution.
  - Sterilize the stock solution by filtration through a 0.22 µm filter.
- Preparation of Microtiter Plates:
  - Add 100 µL of sterile MHB to all wells of a 96-well plate.
  - Add 100 µL of the MES stock solution to the first well of each row to be tested.
  - Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, mixing well, and repeating this process across the row. Discard the final 100 µL from the last well. This will create a gradient of MES concentrations.
  - Include a positive control (MHB with inoculum, no MES) and a negative control (MHB only) on each plate.
- Inoculum Preparation:
  - Culture the target microorganism overnight in the appropriate broth.
  - Adjust the turbidity of the culture to a 0.5 McFarland standard, which corresponds to approximately 1-2 x 10^8 CFU/mL.
  - Dilute the adjusted inoculum in MHB to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well after inoculation.
- Inoculation and Incubation:
  - Add 100 µL of the diluted inoculum to each well (except the negative control). The final volume in each well will be 200 µL.

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- Incubate the plates at the optimal temperature and duration for the target microorganism (e.g., 35-37°C for 18-24 hours for most bacteria).

- Result Interpretation:

  - The MIC is the lowest concentration of MES at which there is no visible growth of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm (OD600).

Determining Minimum Bactericidal Concentration (MBC)

Procedure:

- Following the MIC determination, take a 10-100 µL aliquot from each well that showed no visible growth.
- Spread the aliquot onto an appropriate agar plate (e.g., Mueller-Hinton Agar).
- Incubate the plates under the same conditions as the MIC assay.
- The MBC is the lowest concentration of MES that results in a 99.9% reduction in the initial inoculum count (i.e., no colony growth on the agar plate).[8]

Troubleshooting Guides

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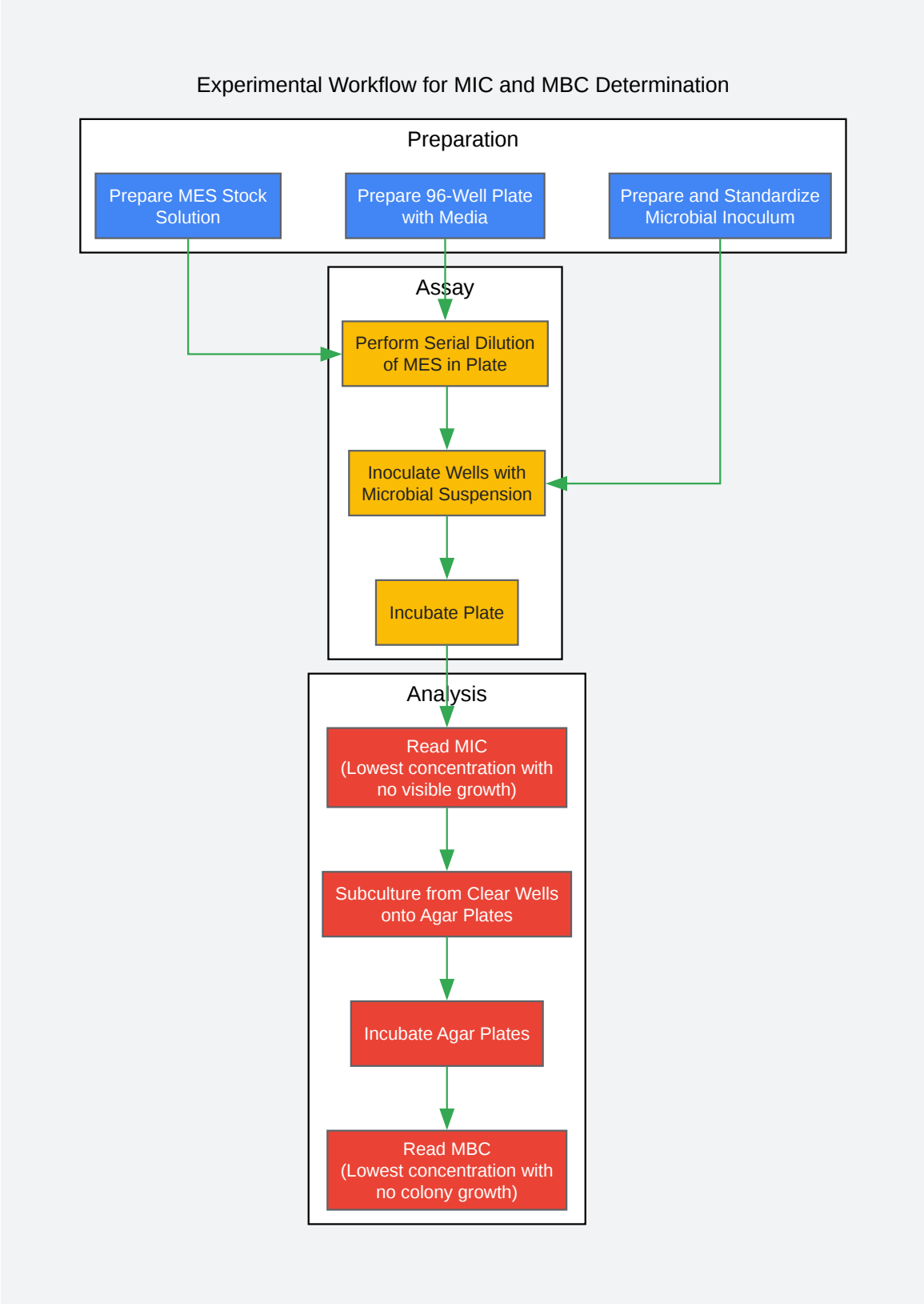
Issue	Potential Cause(s)	Recommended Solution(s)
Inconsistent or No Antimicrobial Activity	1. Incorrect MES Concentration: Errors in stock solution preparation or serial dilutions. 2. Degradation of MES: Solution pH is outside the optimal range (6-10). 3. Incompatible Media Components: Components in the growth medium may be inactivating the MES.	1. Verify Calculations and Pipetting: Double-check all calculations and ensure accurate pipetting techniques. Prepare fresh stock solutions. 2. Check and Adjust pH: Measure the pH of your final MES solutions and adjust if necessary to be within the 6-10 range. 3. Test in Different Media: If possible, test the activity of MES in a simpler, defined medium to rule out inhibitory components.
Contamination of Wells	1. Non-sterile Technique: Contamination introduced during plate preparation or inoculation. 2. Contaminated Reagents: Stock solutions, media, or inoculum may be contaminated.	1. Aseptic Technique: Ensure all steps are performed under sterile conditions (e.g., in a laminar flow hood). 2. Check Reagents: Plate out small aliquots of all reagents on non-selective agar to check for contamination.
High Variability Between Replicates	1. Inaccurate Pipetting: Inconsistent volumes dispensed into wells. 2. Uneven Inoculum Distribution: Bacterial cells not evenly suspended before inoculation.	1. Calibrate Pipettes: Ensure pipettes are properly calibrated. Use fresh tips for each transfer. 2. Thoroughly Mix Inoculum: Vortex the inoculum suspension immediately before adding it to the wells.
Unexpected Resistance in Normally Susceptible Strains	1. Development of Resistance: Prolonged exposure to sublethal concentrations of MES may have selected for	1. Use Fresh Cultures: Start experiments with fresh cultures from frozen stocks to avoid using potentially adapted

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	resistant mutants. 2. High Inoculum Density: An overly dense inoculum can overwhelm the antimicrobial agent.	strains. 2. Standardize Inoculum: Carefully prepare the inoculum to the recommended 0.5 McFarland standard.

Visualizations

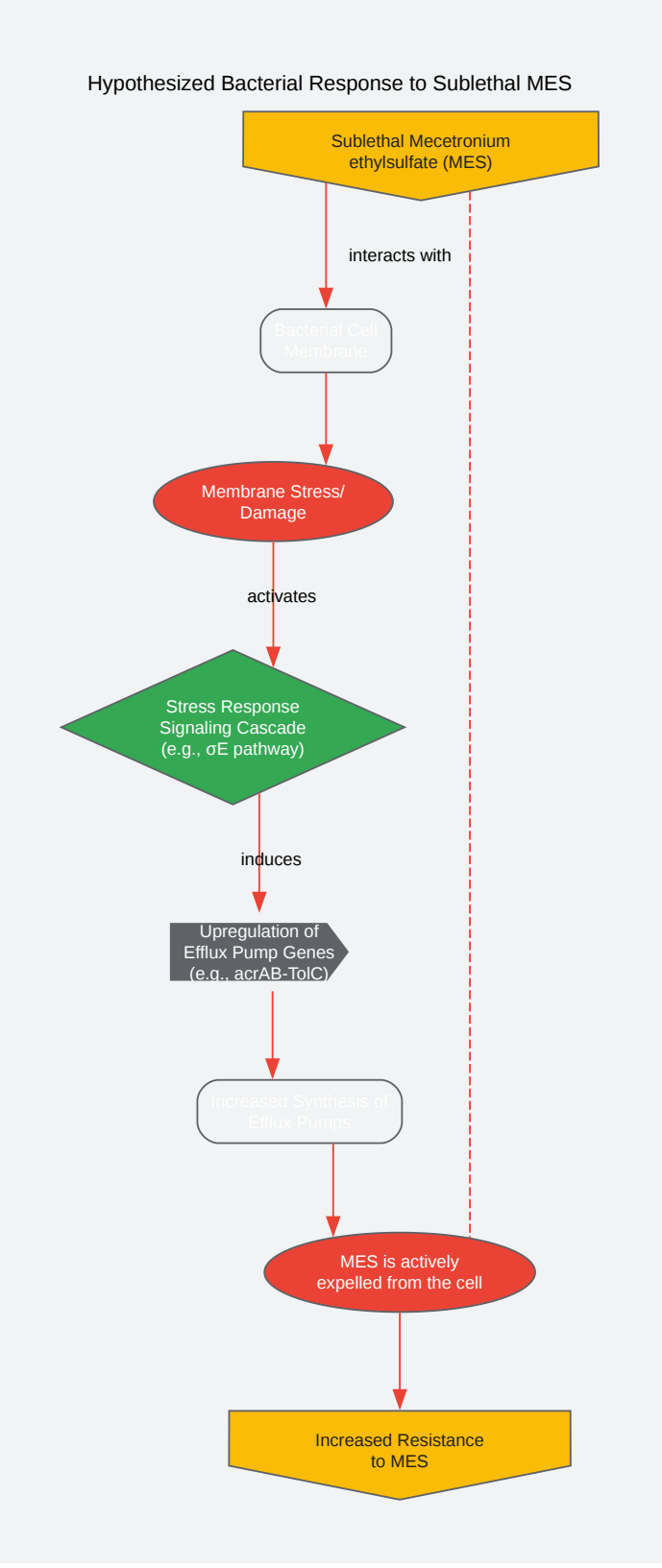
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Caption: Workflow for determining MIC and MBC of **Mecetronium** ethylsulfate.

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Caption: Bacterial stress response to sublethal MES leading to resistance.

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